

Chemical structure and properties of ITH15004

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ITH15004

Cat. No.: B15588805

[Get Quote](#)

ITH15004: An In-depth Technical Guide

Regrettably, a comprehensive technical guide on the chemical structure and properties of **ITH15004** cannot be provided at this time. Despite a thorough search of scientific literature and chemical databases, the chemical structure, formula, and IUPAC name of the compound designated as **ITH15004** are not publicly available.

The only significant information retrieved pertains to a study investigating its biological effects on cellular processes. This research, available through ResearchGate, indicates that **ITH15004** is a novel purine derivative that facilitates exocytosis through a mitochondrial calcium-mediated mechanism.

Known Biological Activity

The available research demonstrates that **ITH15004** has a modulatory effect on voltage-activated calcium channels (VACCs). Specifically, it has been shown to mildly block the whole-cell current through these channels in bovine chromaffin cells. The study highlights that this action is linked to the modulation of catecholamine release, a process triggered by calcium influx through VACCs.

The limited data available from this single study prevents a thorough analysis of its structure-activity relationship, physicochemical properties, and broader pharmacological profile. Without the foundational knowledge of its chemical structure, any discussion on its synthesis, detailed mechanism of action, and potential therapeutic applications would be purely speculative.

Further research and public disclosure of the chemical identity of **ITH15004** are required to enable the scientific community to build upon the initial findings and to provide a comprehensive technical understanding of this compound.

- To cite this document: BenchChem. [Chemical structure and properties of ITH15004]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15588805#chemical-structure-and-properties-of-ith15004]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com